TM471-1 off-target effects in cellular assays

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Compound of Interest	
Compound Name:	*TM471-1*
CAS No.:	*2649008-95-5*
Cat. No.:	*B15544133*

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Technical Support Center: TM471-1

DISCLAIMER: As of late 2025, comprehensive public data from broad-panel kinase assays (kinome scans) detailing the specific off-target effects of **TM471-1** is not readily available. However, **TM471-1** is described as a potent and highly selective irreversible Bruton's tyrosine kinase (BTK) inhibitor.[1] This technical support center provides guidance based on the known pharmacology of BTK inhibitors as a class and offers standardized protocols for researchers to independently assess the selectivity of **TM471-1** in their experimental settings.

Frequently Asked Questions (FAQs)

Q1: What are off-target effects in the context of kinase inhibitors like **TM471-1**?

A1: Off-target effects refer to the unintended interaction of a drug with proteins other than its primary therapeutic target. For **TM471-1**, the intended target is Bruton's tyrosine kinase (BTK). However, like many kinase inhibitors, it may bind to and inhibit other kinases to varying degrees, especially those with a similar cysteine residue in the active site that can be covalently modified. These off-target interactions can lead to unexpected biological effects or side effects, which can be either beneficial or detrimental. Understanding the off-target profile

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of a kinase inhibitor is crucial for interpreting experimental results and predicting its clinical safety and efficacy.

Q2: **TM471-1** is described as "highly selective." Should I still be concerned about off-target effects?

A2: While **TM471-1** is designed for high selectivity, it is still crucial to consider and test for potential off-target effects in your specific cellular context. "Highly selective" generally implies a significantly better therapeutic window compared to earlier generation inhibitors. However, at concentrations well above the IC50 for BTK, or in cell types that express high levels of a potential off-target kinase, unintended effects may still be observed. Verifying selectivity in your experimental system is a critical step for data validation.

Q3: What are the common off-target kinases for irreversible BTK inhibitors?

A3: First-generation irreversible BTK inhibitors, such as ibrutinib, have known off-target activities against several other kinases. Second-generation inhibitors are designed to minimize these interactions. Common off-targets for this class of inhibitors include members of the TEC family of kinases (e.g., TEC, ITK, BMX) and EGFR.[2][3][4]

Q4: What are the potential cellular consequences of off-target inhibition by a BTK inhibitor?

A4: Off-target inhibition can lead to a range of cellular effects that are not attributable to the inhibition of BTK. For example:

- Inhibition of EGFR: Can lead to skin toxicities and diarrhea.[2]
- Inhibition of TEC family kinases: May contribute to bleeding events due to effects on platelet function.[3]
- Inhibition of ITK: Can impair the function of T-cells and Natural Killer (NK) cells.

These off-target effects can confound experimental results if not properly controlled for.

Troubleshooting Guide

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Observed Problem	Potential Off-Target Cause	Troubleshooting Steps
Unexpected decrease in cell viability in a cell line that does not rely on B-cell receptor signaling.	The cell line may be dependent on a kinase that is an off-target of TM471-1 (e.g., EGFR).	1. Verify BTK expression: Confirm that your cell line does not express significant levels of BTK. 2. Test a different BTK inhibitor: Use a structurally different and highly selective BTK inhibitor to see if the effect is recapitulated. 3. Perform a rescue experiment: If you suspect EGFR inhibition, for example, try to rescue the phenotype by stimulating a downstream component of the EGFR pathway. 4. Profile against known off-targets: Use western blotting to check the phosphorylation status of common off-target kinases like EGFR in the presence of TM471-1.
Anomalous results in immune cell co-culture experiments (e.g., reduced T-cell activation).	Off-target inhibition of kinases crucial for other immune cell types, such as ITK in T-cells.	1. Isolate cell populations: Treat each immune cell type (e.g., T-cells, B-cells) with TM471-1 independently to determine which population is affected. 2. Measure T-cell activation markers: Assess markers like CD25 or cytokine production (e.g., IL-2) from T-cells in the presence of TM471-1. 3. Compare with a more selective BTK inhibitor: Acalabrutinib, for example, has much lower activity against ITK than ibrutinib.

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Inconsistent results at higher concentrations of TM471-1.	At higher concentrations, the likelihood of engaging off-target kinases increases, leading to a mixed biological response.	1. Perform a dose-response curve: Carefully determine the IC50 for BTK inhibition in your cellular assay (e.g., by measuring phosphorylation of a BTK substrate). 2. Work within the optimal concentration range: Use TM471-1 at concentrations 1-10 fold above the IC50 for BTK to minimize off-target effects. 3. Conduct a kinome scan: If resources permit, a broad kinase panel screen will provide the most comprehensive off-target profile.

Comparative Off-Target Profile of BTK Inhibitors

This table summarizes publicly available data for first and second-generation BTK inhibitors to provide context for the types of off-target effects that might be assessed for **TM471-1**. Data is presented as IC50 or EC50 (nM), with higher values indicating less potent inhibition (greater selectivity).

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Kinase	Ibrutinib (1st Gen)	Acalabrutinib (2nd Gen)	Zanubrutinib (2nd Gen)	Potential Significance of Off-Target Inhibition
BTK	~0.5 nM	~5 nM	<0.5 nM	On-Target
EGFR	~5-10 nM	>1000 nM	~390 nM[4]	Rash, Diarrhea[2]
ITK	~1-10 nM	>1000 nM	~60 nM	Impaired T-cell and NK cell function
TEC	~78 nM	~190 nM	~1 nM	Bleeding risk[3]
SRC	~20 nM	>1000 nM	~100 nM	Various cellular processes

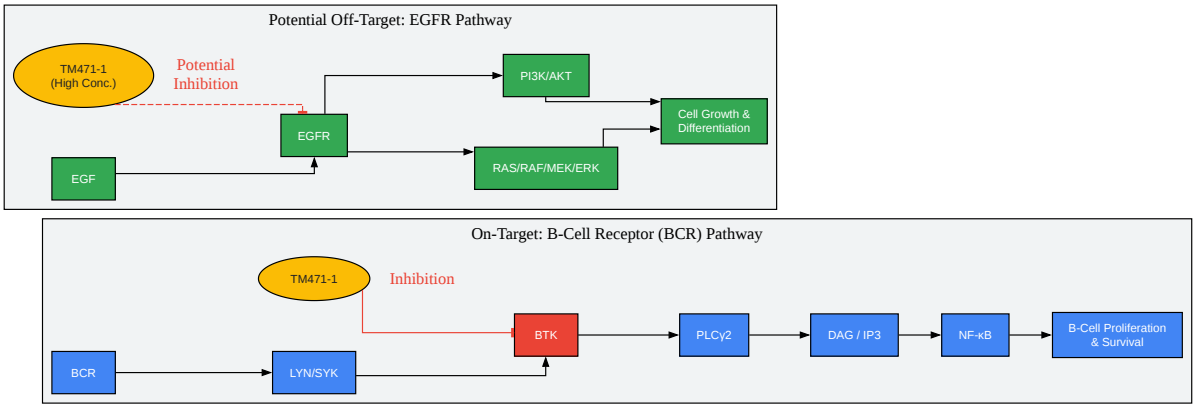
Note: The values presented are approximations from various sources and should be used for comparative purposes only.

Experimental Protocols & Visualizations

BTK Signaling and Potential Off-Target Pathways

The following diagram illustrates the primary on-target pathway for **TM471-1** (B-Cell Receptor signaling via BTK) and a common off-target pathway (EGFR signaling). Understanding these pathways can help in designing experiments to probe for off-target effects.

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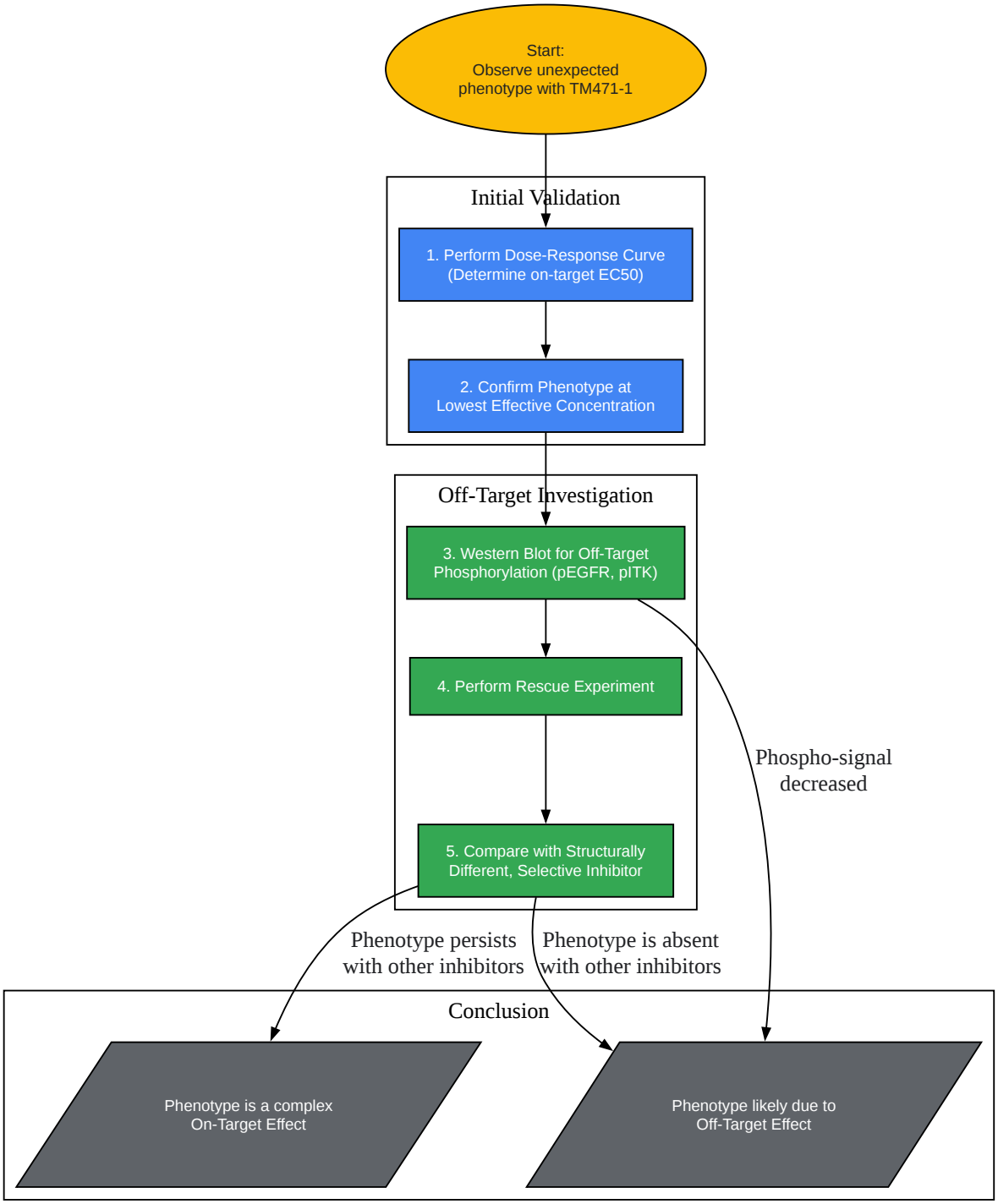
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Diagram of BTK and potential EGFR off-target signaling pathways.

Experimental Workflow: Assessing Off-Target Effects

This workflow outlines the steps a researcher can take to characterize the selectivity of **TM471-1** in their cellular assays.

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A logical workflow for troubleshooting unexpected cellular effects.

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Protocol 1: Western Blot for Phospho-EGFR Inhibition

This assay can determine if **TM471-1** inhibits EGFR activation in a cellular context.

1. Cell Culture and Starvation:

- Culture A431 cells (a human epidermoid carcinoma cell line with high EGFR expression) in DMEM with 10% FBS.
- When cells reach 80-90% confluency, aspirate the media and wash with PBS.
- Starve the cells in serum-free DMEM for 12-24 hours.

2. Inhibitor Treatment:

- Prepare various concentrations of **TM471-1** (e.g., 0.1 nM to 10 µM) in serum-free DMEM.
- Pre-treat the starved cells with the **TM471-1** concentrations for 1-2 hours. Include a DMSO vehicle control.

3. Stimulation:

- Stimulate the cells with 100 ng/mL of human epidermal growth factor (EGF) for 10 minutes at 37°C. Include an unstimulated, untreated control.

4. Lysis and Protein Quantification:

- Immediately place plates on ice and wash with cold PBS.
- Lyse the cells in RIPA buffer containing protease and phosphatase inhibitors.
- Scrape the cells, collect the lysate, and centrifuge to pellet cell debris.
- Determine the protein concentration of the supernatant using a BCA assay.

5. Western Blotting:

- Load equal amounts of protein (e.g., 20 µg) onto an SDS-PAGE gel.

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- Transfer proteins to a PVDF membrane.
- Block the membrane with 5% BSA or non-fat milk in TBST for 1 hour.
- Incubate with a primary antibody against phospho-EGFR (e.g., p-EGFR Tyr1068) overnight at 4°C.
- Wash and incubate with an HRP-conjugated secondary antibody.
- Develop with an ECL substrate and image the blot.
- Strip the membrane and re-probe for total EGFR and a loading control (e.g., GAPDH or β-actin) to ensure equal loading.

6. Analysis:

- Quantify band intensities. A dose-dependent decrease in the ratio of p-EGFR to total EGFR in **TM471-1** treated samples compared to the EGF-stimulated control indicates off-target inhibition of EGFR.

Protocol 2: T-Cell Activation Assay

This protocol assesses the off-target effects of **TM471-1** on T-cell function, where ITK is a key signaling molecule.

1. Isolate Human Peripheral Blood Mononuclear Cells (PBMCs):

- Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation.
- Wash the cells and resuspend in complete RPMI-1640 medium.

2. Inhibitor Treatment:

- Plate the PBMCs in a 96-well plate.
- Add various concentrations of **TM471-1** (e.g., 1 nM to 10 µM) and a DMSO vehicle control. Pre-incubate for 1-2 hours.

3. T-Cell Stimulation:

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- Add a T-cell stimulation reagent (e.g., anti-CD3/CD28 beads or PMA/Ionomycin) to the wells to activate the T-cells. Include an unstimulated control.
- Incubate for 24-48 hours.

4. Readout:

- Flow Cytometry: After incubation, stain the cells with fluorescently labeled antibodies against T-cell surface markers (e.g., CD3, CD4, CD8) and an activation marker like CD25 or CD69. Analyze by flow cytometry. A reduction in the percentage of activated (CD25+ or CD69+) T-cells in the presence of **TM471-1** suggests inhibition of T-cell activation pathways.
- ELISA: Collect the cell culture supernatant and measure the concentration of secreted cytokines, such as Interleukin-2 (IL-2), using an ELISA kit. A dose-dependent decrease in IL-2 production indicates an off-target effect on T-cell function.

5. Analysis:

- Compare the level of T-cell activation or cytokine production across the different concentrations of **TM471-1**. A significant inhibition of T-cell function would suggest potential off-target activity on kinases like ITK.

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